

# A Technical Overview of Pivaloylacetoneitrile: Properties and Structure

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## Compound of Interest

Compound Name: Pivaloylacetoneitrile

Cat. No.: B1295116

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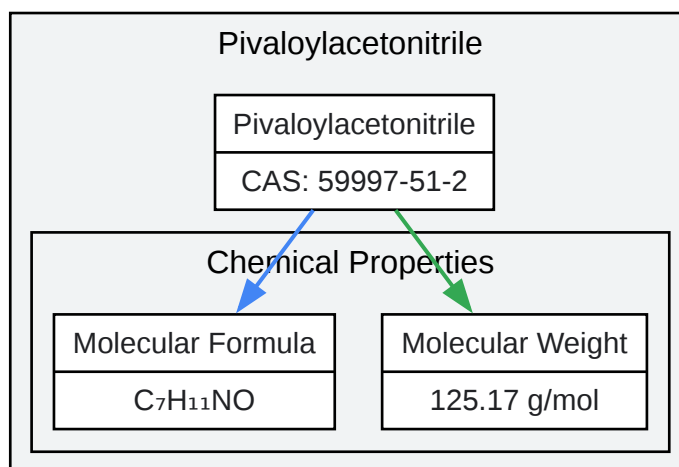
**Pivaloylacetoneitrile**, also known as 4,4-dimethyl-3-oxopentanenitrile, is a chemical compound utilized as an intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This guide provides a concise overview of its fundamental molecular properties.

## Molecular Formula and Weight

The chemical formula and molecular weight are key identifiers for any compound, providing insight into its composition and molar mass. **Pivaloylacetoneitrile** is composed of carbon, hydrogen, nitrogen, and oxygen atoms.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sup>[2][3][4][5][6][7]</sup>
Molecular Weight	125.17 g/mol <sup>[1][3][4][5][7]</sup>

The structural arrangement of these atoms, featuring a pivaloyl group and a nitrile functional group, imparts specific chemical reactivity to the molecule.<sup>[2]</sup> It is this combination of a sterically hindered ketone and a reactive nitrile that makes it a valuable building block in organic synthesis.<sup>[1]</sup>



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### Core Properties of **Pivaloylacetonitrile**

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## References

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